

Technical Guide: Solubility and Applications of TRANS-STILBENE-D10

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Compound of Interest

Compound Name: TRANS-STILBENE-D10

Cat. No.: B3044118

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility of **trans-stilbene-d10** in organic solvents, relevant experimental protocols for its determination, and its context within drug development and metabolic pathways. Given the scarcity of direct solubility data for the deuterated form, this guide leverages data from its non-deuterated counterpart, trans-stilbene, based on the well-established principle that deuteration has a negligible effect on the solubility properties of molecules in organic solvents.[1]

Solubility Profile of Trans-Stilbene-d10

Trans-stilbene is a non-polar organic compound, a characteristic that dictates its solubility behavior.[2] Following the principle of "like dissolves like," it is highly soluble in non-polar organic solvents and poorly soluble in polar solvents like water.[2][3]

Quantitative Solubility Data

The following table summarizes the quantitative solubility data for trans-stilbene, which serves as a reliable proxy for **trans-stilbene-d10**. The data is compiled from various scientific sources and presented for easy comparison.



Solvent	Molar Solubility (mol dm ⁻³) at 298 K (25°C)	Solubility (g/L) at 298 K (25°C)	Reference
n-Hexane	0.076	13.70	[4]
Cyclohexane	0.141	25.41	[4]
Carbon Tetrachloride	0.813	146.53	[4]
1,2-Dichloroethane	0.832	149.95	[4]
Benzene	1.096	197.54	[4]
Toluene	0.933	168.16	[4]
Diethyl Ether	0.617	111.21	[4]
Dibutyl Ether	0.355	64.00	[4]
Tetrahydrofuran (THF)	1.148	206.91	[4]
Dioxane	0.871	156.99	[4]
Acetone	0.537	96.79	[4]
Ethyl Acetate	0.550	99.14	[4]
Propan-1-ol	0.089	16.04	[4]
Butan-1-ol	0.093	16.76	[4]
Methanol	0.035	6.31	[4]
Ethanol	0.051	9.19	[4]
Acetonitrile	0.282	50.82	[4]
Dimethyl Sulfoxide (DMSO)	~0.277	50.00	[5]
Water	1.61 x 10 ⁻⁶	0.00029	[6]

Note: The molecular weight of trans-stilbene (180.25 g/mol) was used for g/L conversion from molar solubility. The molecular weight of **trans-stilbene-d10** is approximately 190.31 g/mol .[7]



The DMSO solubility was reported as 50 mg/mL and converted.[5]

Qualitative Solubility Summary

- Highly Soluble In: Benzene, Ether, Toluene, Chloroform.[2][6][8][9]
- Slightly Soluble In: Ethanol.[6]
- Insoluble In: Water.[2][6][8][9]

Experimental Protocol for Solubility Determination

This section outlines a standard laboratory procedure for determining the solubility of a solid organic compound like **trans-stilbene-d10**.

Materials and Equipment

- Analytical balance
- Spatula
- Test tubes with stoppers
- Vortex mixer or shaker
- Graduated pipettes or micropipettes
- Fume hood
- Compound of interest (trans-stilbene-d10)
- A range of organic solvents

Procedure

 Preparation: Accurately weigh a small, known mass of trans-stilbene-d10 (e.g., 10 mg) and place it into a clean, dry test tube.



- Solvent Addition: Using a pipette, add a small, precise volume of the chosen solvent (e.g., 0.1 mL) to the test tube.
- Agitation: Stopper the test tube and shake it vigorously for 1-2 minutes. A vortex mixer is recommended for thorough mixing.[10][11]
- Observation: Visually inspect the solution. If all the solid has dissolved, the compound is considered soluble at or above the current concentration.
- Incremental Addition: If the solid has not completely dissolved, continue to add the solvent in small, known increments (e.g., 0.1 mL). After each addition, repeat the agitation step (Step 3) and observation (Step 4).
- Endpoint Determination: The point at which the solid completely dissolves is the saturation point. Record the total volume of solvent added.
- Calculation: Calculate the solubility using the initial mass of the solute and the total volume
 of the solvent required for complete dissolution. Express the result in units such as g/L or
 mg/mL.
- Classification: If the compound does not dissolve after adding a significant volume of solvent (e.g., 3 mL to 10 mg of solute), it can be classified as "insoluble" or "sparingly soluble" in that solvent.

Workflow for Solubility Determination

The following diagram illustrates the logical workflow for the experimental determination of solubility.



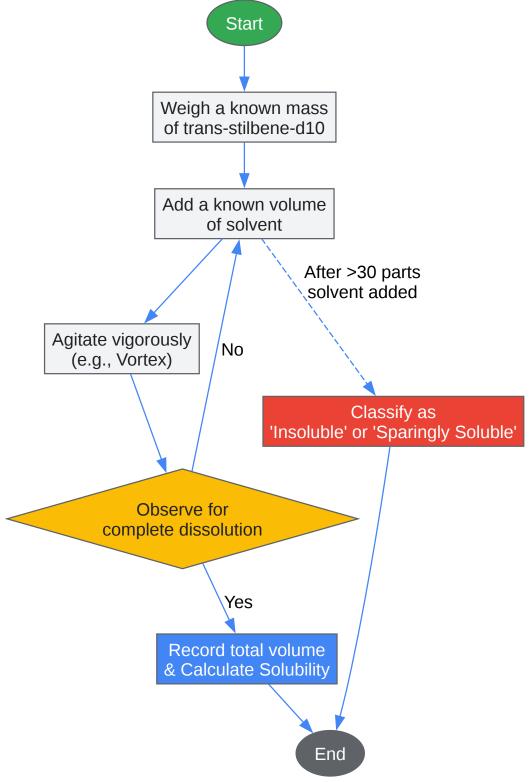


Diagram 1: Experimental Workflow for Solubility Determination

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Caption: Workflow for determining the solubility of a solid compound.



Relevance in Drug Development and Metabolism

Stilbenes are a class of compounds of significant interest in drug research due to their wide range of biological activities, including anticancer, anti-inflammatory, antioxidant, and neuroprotective properties.[12][13] Trans-stilbene and its derivatives serve as a "privileged structure" or scaffold for designing novel therapeutic agents.[12] For instance, new trans-stilbene benzenesulfonamide derivatives have been synthesized and evaluated as potential antitumor agents.[14]

Metabolic Activation Pathway

In the context of drug development, understanding a compound's metabolic fate is critical. Trans-stilbene itself can be biologically inactive but may be converted into active metabolites within the body. Studies using rat liver microsomes have shown that trans-stilbene is metabolized into hydroxylated forms, trans-4-hydroxystilbene and trans-4,4'-dihydroxystilbene, which exhibit significant estrogenic activity.[15] This metabolic activation is mediated by cytochrome P450 enzymes and can be inhibited by compounds like SKF 525-A and α -naphthoflavone.[15]

The diagram below illustrates this metabolic pathway.



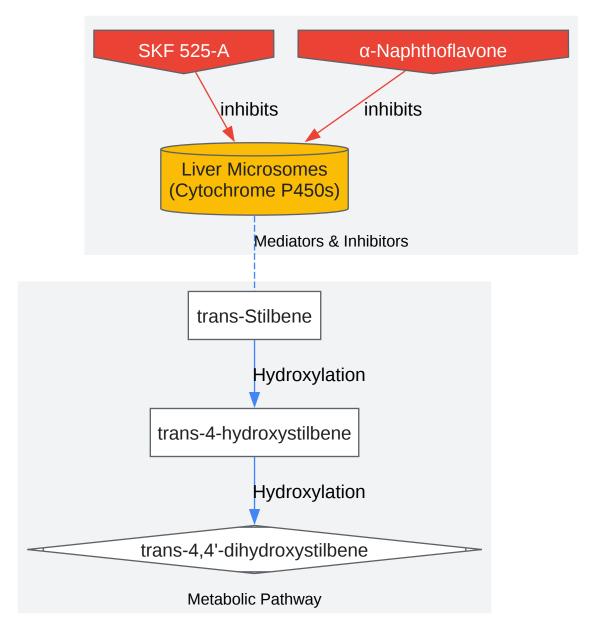


Diagram 2: Metabolic Activation of Trans-Stilbene

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Caption: Metabolic conversion of trans-stilbene to active metabolites.

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